

# Decyl isononyl dimethyl ammonium chloride molecular weight and formula

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## Compound of Interest

Compound Name: *Decyl isononyl dimethyl  
ammonium chloride*

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **decyl isononyl dimethyl ammonium chloride**, a quaternary ammonium compound (QAC) with significant antimicrobial properties. This document details its chemical and physical characteristics, synthesis, mechanism of action, and relevant experimental protocols for its study and application.

## Chemical and Physical Properties

**Decyl isononyl dimethyl ammonium chloride** is a cationic surfactant belonging to the dialkyl dimethyl ammonium compound family. Its structure, featuring both a straight-chain decyl group and a branched-chain isononyl group, imparts unique physicochemical properties.

Property	Value	Reference
Molecular Formula	C21H46ClN	[1]
Molecular Weight	348.0 g/mol	[1]
IUPAC Name	decyl-dimethyl-(7-methyloctyl)azanium;chloride	[1]
CAS Number	138698-36-9	[1][2]
Synonyms	Bardac 21, Bardac 2170, Bardac 2180, DIDMAC	[1]

## Synthesis

The primary method for synthesizing **decyl isononyl dimethyl ammonium chloride** is through the alkylation of tertiary amines, a process also known as the Menshutkin reaction. This typically involves a two-step process:

- **Amination:** A tertiary amine, decylisononylmethylamine, is synthesized by reacting decylmethylamine with isononyl chloride in the presence of a strong base.[2]
- **Quaternization:** The resulting tertiary amine is then quaternized using an alkylating agent, such as methyl chloride, to yield the final product.[2][3]

A specific protocol for the quaternization step is described as follows: 150 moles of decylisononyldimethylamine are mixed with a solvent (ethanol and/or water) in an autoclave. Subsequently, 165 moles of methyl chloride gas are introduced, and the mixture is heated at 85-105°C for 4-5 hours.[3]



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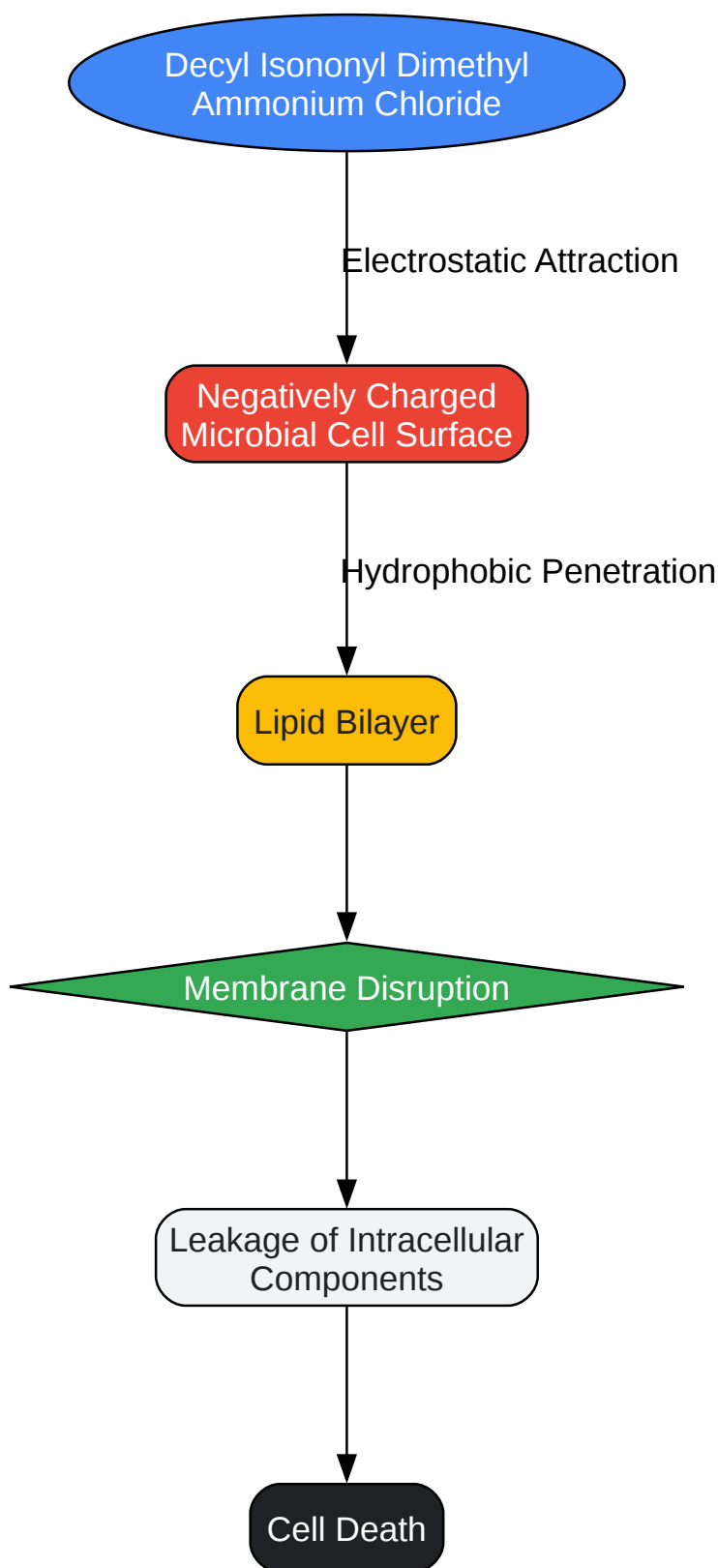
**Caption:** Synthesis workflow for **decyl isononyl dimethyl ammonium chloride**.

## Mechanism of Antimicrobial Action

The antimicrobial efficacy of **decyl isononyl dimethyl ammonium chloride** is primarily attributed to its interaction with and disruption of microbial cell membranes.[2][4] As a cationic surfactant, it is electrostatically attracted to the negatively charged components of microbial cell surfaces, such as teichoic acids in Gram-positive bacteria and lipopolysaccharides in Gram-negative bacteria.[2]

The proposed mechanism involves the following steps:

- **Electrostatic Binding:** The positively charged nitrogen head of the molecule binds to the negatively charged microbial cell surface.[\[2\]](#)
- **Hydrophobic Interaction:** The hydrophobic decyl and isononyl alkyl chains penetrate the lipid bilayer of the cell membrane.[\[2\]](#)
- **Membrane Disruption:** This insertion disrupts the organized structure of the membrane, leading to increased fluidity, leakage of essential intracellular components (e.g., ions, proteins, and metabolites), and ultimately, cell death.[\[4\]](#)[\[5\]](#)



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**Caption:** Proposed mechanism of antimicrobial action.

While direct signaling pathway involvement for **decyl isononyl dimethyl ammonium chloride** is not extensively documented, studies on similar QACs, such as dodecyl dimethyl benzyl ammonium chloride (DDBAC), have shown disruption of calcium signaling pathways in non-target organisms like honeybees.[6][7] This suggests that, in addition to direct membrane damage, QACs may interfere with cellular signaling processes.

## Experimental Protocols

A standard method for assessing antimicrobial activity is the determination of the MIC, which is the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism. The broth microdilution method is commonly employed.[8]

### Protocol Outline:

- **Preparation of Inoculum:** A fresh colony of the target microorganism (e.g., *E. coli*, *S. aureus*) is cultured in a suitable broth medium (e.g., Brain Heart Infusion broth) overnight at 37°C.[8]
- **Serial Dilution:** A two-fold serial dilution of **decyl isononyl dimethyl ammonium chloride** is prepared in a 96-well microtiter plate.
- **Inoculation:** Each well is inoculated with the standardized microbial suspension.
- **Incubation:** The plate is incubated at 37°C for 18-24 hours.
- **Observation:** The MIC is determined as the lowest concentration of the compound at which no visible growth is observed.

The disruption of the cell membrane can be assessed by monitoring the leakage of intracellular components or the uptake of fluorescent dyes that are typically excluded by intact membranes.

### Protocol for Propidium Iodide (PI) Uptake Assay:

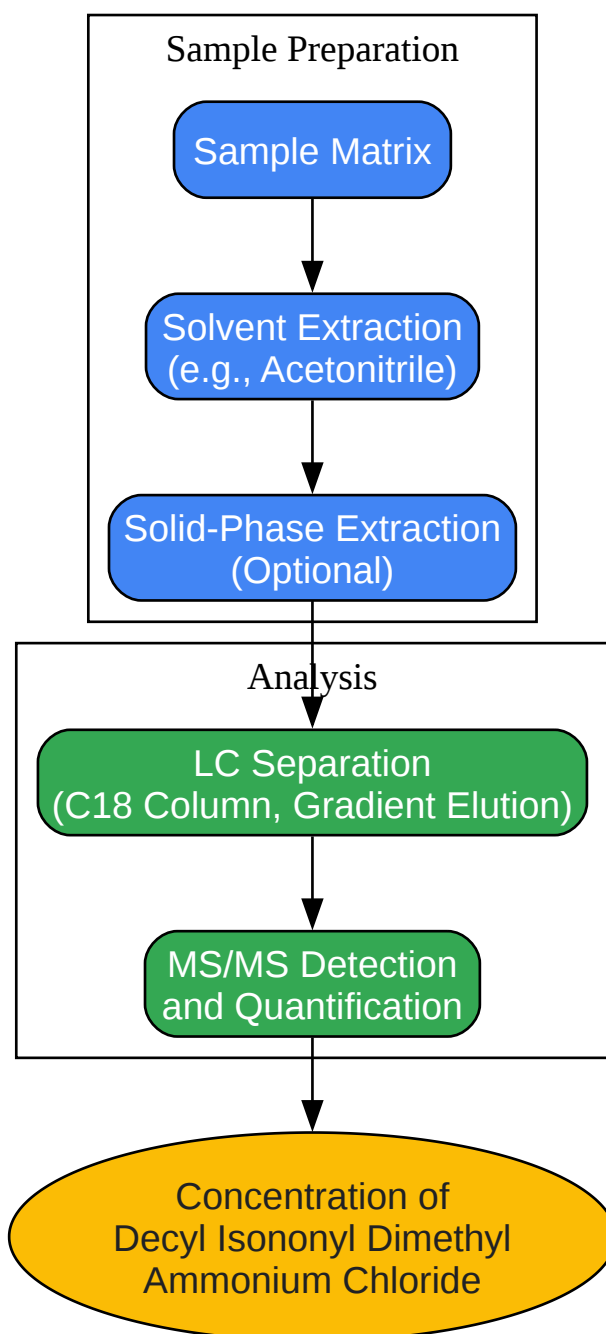
- **Cell Preparation:** A suspension of the target microorganism is prepared and washed.
- **Treatment:** The cells are treated with varying concentrations of **decyl isononyl dimethyl ammonium chloride** for a defined period.

- **Staining:** Propidium iodide, a fluorescent intercalating agent that cannot cross the membrane of live cells, is added to the cell suspension.
- **Analysis:** The fluorescence of the cell suspension is measured using a fluorometer or a fluorescence microscope. An increase in fluorescence indicates membrane damage.

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a sensitive and specific method for the detection and quantification of **decyl isononyl dimethyl ammonium chloride** in various matrices.

#### General LC-MS/MS Protocol:

- **Sample Preparation:** The compound is extracted from the sample matrix using a suitable solvent, such as acetonitrile.<sup>[9]</sup> The extract may be further purified using solid-phase extraction (SPE).<sup>[2]</sup>
- **Chromatographic Separation:** The extract is injected into an HPLC system equipped with a C18 column for separation. A gradient elution with a mobile phase consisting of an ammonium formate buffer and methanol is often used.<sup>[9]</sup>
- **Mass Spectrometric Detection:** The eluent from the HPLC is introduced into a tandem mass spectrometer for detection and quantification.



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**Caption:** General workflow for the analytical determination of **decyl isononyl dimethyl ammonium chloride**.

## Applications in Research and Drug Development

The potent, broad-spectrum antimicrobial activity of **decyl isononyl dimethyl ammonium chloride** makes it a compound of interest for various applications, including:



- Disinfectants and Antiseptics: Its primary use is in formulations for surface disinfection in healthcare and industrial settings.[4][10]
- Antimicrobial Coatings: Research into covalently bonding QACs to surfaces to create self-sanitizing materials is an active area.
- Drug Delivery: The surfactant properties of QACs are being explored for their potential in drug delivery systems.
- Antifouling Agents: Its efficacy against algae and other microorganisms makes it suitable for use in preventing biofouling.

Further research is warranted to fully elucidate the specific interactions of **decyl isononyl dimethyl ammonium chloride** with microbial and mammalian cells to optimize its efficacy and ensure its safety in various applications.

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